

Application Note: Preparation of GNF2133 Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: GNF2133 hydrochloride

Cat. No.: B15581288

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Overview

GNF2133 is a potent, selective, and orally active inhibitor of Dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A).[1][2][3] Due to its role in cell proliferation and neurodevelopment, DYRK1A is a target of interest in therapeutic areas such as type 1 diabetes and certain cancers.[4][5][6] Accurate and consistent preparation of **GNF2133 hydrochloride** stock solutions is critical for reliable experimental outcomes in cell-based assays and other research applications. This document provides a detailed protocol for the preparation, storage, and handling of **GNF2133 hydrochloride** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical and Handling Properties

All quantitative data regarding GNF2133 and its hydrochloride salt are summarized in the table below. Researchers should use the molecular weight of the specific form (free base or hydrochloride salt) they have procured for accurate molarity calculations.

Property	Value	Reference / Note
Compound Name	GNF2133 Hydrochloride	-
Target	Dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A)	[1][4]
Molecular Formula	C ₂₄ H ₃₀ N ₆ O ₂ • HCl	Formula for the free base is C ₂₄ H ₃₀ N ₆ O ₂ . [4]
Molecular Weight	~470.99 g/mol	Calculated from free base MW (434.53 g/mol) [4] + HCl (36.46 g/mol).
Solubility in DMSO	≥ 4 mg/mL	For the free base; warming and sonication are recommended to aid dissolution. [7]
Powder Storage	-20°C for up to 3 years	[7]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[2]

Materials and Equipment

- **GNF2133 hydrochloride** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or cryogenic vials (amber or wrapped in foil)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath sonicator

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- **GNF2133 hydrochloride** is intended for research use only. The toxicological properties have not been fully investigated.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, to avoid skin and eye contact.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin. Handle with care.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution. The final concentration can be adjusted based on experimental needs and the compound's solubility limit.

5.1 Calculation

- Determine the required mass: Use the following formula to calculate the mass of **GNF2133 hydrochloride** needed.
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of a 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 470.99 \text{ g/mol} = 4.71 \text{ mg}$
- Determine the required solvent volume: If starting with a pre-weighed amount of compound, calculate the volume of DMSO needed.
 - $\text{Volume (mL)} = \text{Mass (mg)} / [\text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)}]$

- Example for 5 mg of compound to make a 10 mM stock:
- $\text{Volume (mL)} = 5 \text{ mg} / (10 \text{ mM} \times 470.99 \text{ g/mol}) = 1.062 \text{ mL (or } 1062 \text{ }\mu\text{L)}$

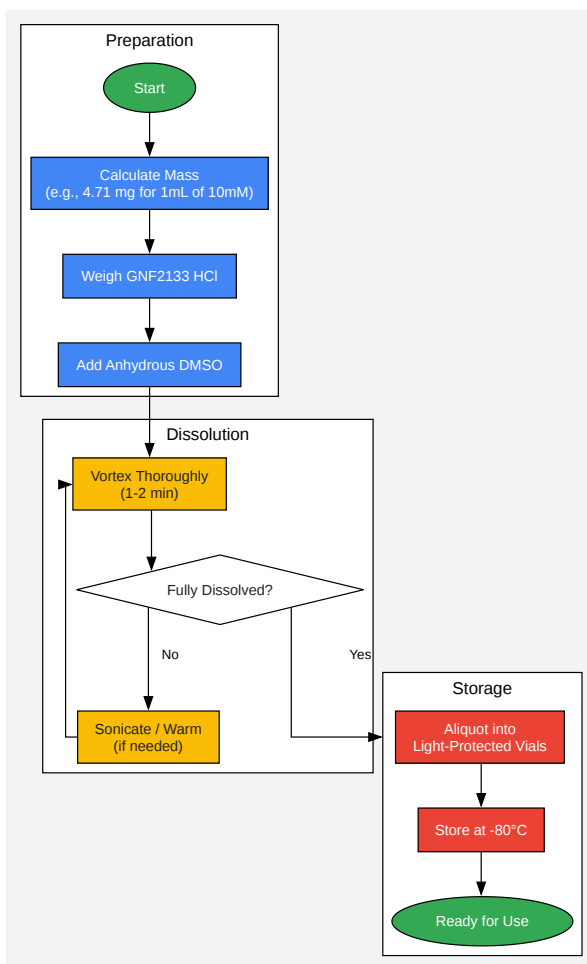
5.2 Step-by-Step Procedure

- **Equilibrate:** Allow the **GNF2133 hydrochloride** powder vial to warm to room temperature before opening to prevent condensation.
- **Weigh:** Accurately weigh the calculated amount of **GNF2133 hydrochloride** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- **Dissolve:** Add the calculated volume of DMSO to the vial containing the compound.
- **Mix:** Close the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Aid Dissolution (if necessary):** If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes or gently warm it to 37-60°C.^[7] Visually inspect for complete dissolution before proceeding.
- **Aliquot:** To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in light-protected cryogenic vials.
- **Store:** Store the aliquots at -80°C for long-term storage (up to 6 months).^[2]

Visualizations

Experimental Workflow

The following diagram illustrates the key steps for preparing the **GNF2133 hydrochloride** stock solution.

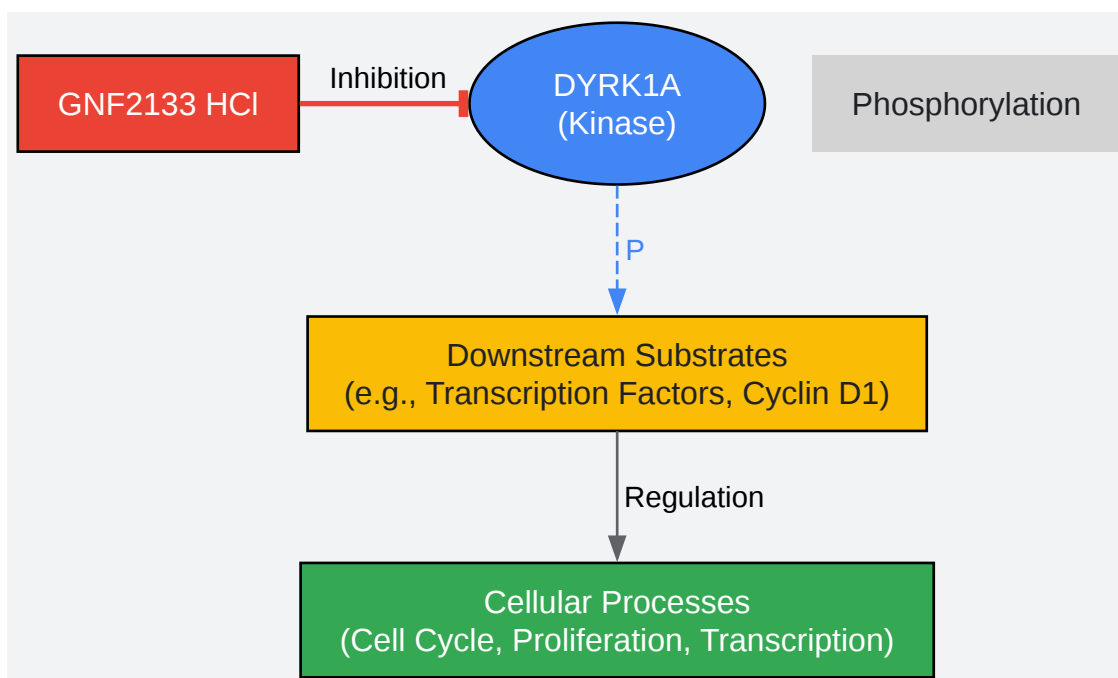


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Caption: Workflow for **GNF2133 hydrochloride** stock solution preparation.

Simplified DYRK1A Signaling

GNF2133 acts by inhibiting the kinase activity of DYRK1A. DYRK1A is a pleiotropic enzyme that phosphorylates numerous substrates to regulate key cellular processes like cell cycle progression and gene transcription.^{[6][8]}



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Caption: Inhibition of DYRK1A signaling by GNF2133.

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